

An In-Depth Technical Guide to N-Cyclohexyl-N-methylcyclohexanamine and its Synonyms

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Compound of Interest

Compound Name: *N-Cyclohexyl-N-methylcyclohexanamine*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Cyclohexyl-N-methylcyclohexanamine, a tertiary amine with a unique molecular architecture, holds a significant position in synthetic chemistry. This guide provides a comprehensive overview of its chemical identity, including a detailed list of synonyms and key identifiers. It delves into its physicochemical properties, synthesis methodologies with mechanistic insights, and a thorough exploration of its applications, particularly in catalysis and as a versatile building block in pharmaceutical and agrochemical research. Furthermore, this document outlines crucial safety and toxicological information, alongside established analytical techniques for its characterization and quantification, serving as an essential resource for professionals in the chemical and life sciences.

Chemical Identity and Nomenclature

N-Cyclohexyl-N-methylcyclohexanamine is systematically named as such according to IUPAC nomenclature. However, it is widely known in the chemical literature and commercial catalogues by a variety of synonyms. Understanding these alternative names is crucial for effective literature searching and chemical sourcing.

Preferred Name	Synonyms	CAS Number	Molecular Formula	Molecular Weight	InChIKey
N-Cyclohexyl-N-methylcyclohexanamine	N-Methyldicyclohexylamine, NN-Dicyclohexylmethylamine, Dicyclohexyl(methyl)amine, , N,N-Dicyclohexyl-N-methylamine, Dicyclohexylamine, N-methyl-, N-cyclohexyl-N-methyl-Cyclohexanamine, N,N-Cyclohexylmethylamine, N-methylbicyclohexylamine[1]	7560-83-0[1][2][3][4][5][6][7][8][9]	C ₁₃ H ₂₅ N[1][2][3][4][5][6][7][8][9]	195.35 g/mol [1][2][3][4][5][6][7][8][9]	GSCCALZH GUWNJW-UHFFFAOYS A-N[6][7][8]

Physicochemical Properties

A thorough understanding of the physicochemical properties of **N-Cyclohexyl-N-methylcyclohexanamine** is fundamental for its handling, application in synthesis, and for predicting its behavior in various chemical and biological systems.

Property	Value	Source
Appearance	Colorless to pale yellow liquid with a mild amine-like odor.[2]	[2]
Boiling Point	262.7 °C at 760 mmHg	[2][5]
Density	~0.91 g/cm ³	[2][5]
Flash Point	110.6 °C	[2][5]
Refractive Index	n _{20/D} 1.49	[2][3]
Water Solubility	Low solubility	[2]
Organic Solvent Solubility	Miscible with organic solvents like ethanol and ether.[2]	[2]

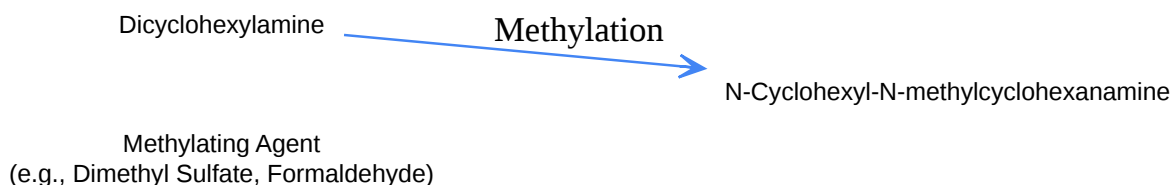
Synthesis and Mechanistic Pathways

The synthesis of **N-Cyclohexyl-N-methylcyclohexanamine** is primarily achieved through two main routes: the methylation of dicyclohexylamine and the reductive amination of cyclohexanone.

Methylation of Dicyclohexylamine

This is a common and direct method for the synthesis of **N-Cyclohexyl-N-methylcyclohexanamine**. The reaction involves the introduction of a methyl group onto the nitrogen atom of dicyclohexylamine.

Reaction Scheme:



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Synthesis Pathway via Methylation

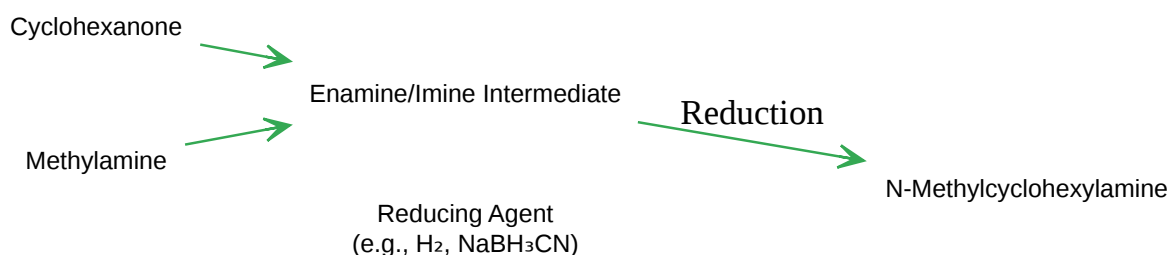
Common Methylating Agents and Mechanisms:

- **Dimethyl Sulfate:** This is a powerful methylating agent. The reaction proceeds via a nucleophilic attack of the secondary amine (dicyclohexylamine) on one of the methyl groups of dimethyl sulfate, with the sulfate group acting as a good leaving group.
- **Eschweiler-Clarke Reaction:** This method utilizes formaldehyde as the source of the methyl group and formic acid as the reducing agent. The mechanism involves the formation of an iminium ion from the reaction of dicyclohexylamine with formaldehyde, which is then reduced by formic acid (hydride transfer) to yield the methylated product.^[10] This method is advantageous as it avoids the formation of quaternary ammonium salts.^[10]
- **High-Pressure Reaction with Formaldehyde:** An industrial approach involves reacting dicyclohexylamine with formaldehyde under high pressure (around 2.4 MPa) and temperature (around 160 °C), which can lead to high purity and yield.^[9]

Reductive Amination of Cyclohexanone

This method involves the reaction of cyclohexanone with methylamine to form an enamine or imine intermediate, which is then reduced to the final product.

Reaction Scheme:



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Reductive Amination Pathway

This pathway first forms N-methylcyclohexylamine, which can then be further reacted with another equivalent of cyclohexanone and a reducing agent to yield **N-Cyclohexyl-N-methylcyclohexanamine**.

Spectroscopic Characterization

Unambiguous identification of **N-Cyclohexyl-N-methylcyclohexanamine** is critical. Spectroscopic methods provide the necessary data for structural confirmation and purity assessment.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the methyl protons (a singlet) and a complex series of multiplets for the cyclohexyl ring protons.
- ^{13}C NMR: The carbon NMR spectrum will display a signal for the methyl carbon and distinct signals for the carbons of the two cyclohexyl rings. The carbon attached to the nitrogen will be shifted downfield.

While publicly available high-resolution spectra are limited, chemical shifts can be predicted or found in proprietary databases. For the related compound N-methylcyclohexylamine, the ^1H NMR spectrum shows a singlet for the methyl protons at approximately 2.40 ppm and multiplets for the cyclohexyl protons between 1.03 and 1.87 ppm.^[11] The ^{13}C NMR spectrum of N-methylcyclohexylamine shows the methyl carbon at around 33.25 ppm and the cyclohexyl carbons at various shifts, with the carbon attached to the nitrogen at approximately 58.49 ppm.^[11]

Mass Spectrometry (MS)

Mass spectrometry is a powerful tool for determining the molecular weight and fragmentation pattern of the molecule. Electron ionization (EI) mass spectrometry would be expected to show a molecular ion peak (M^+) corresponding to the molecular weight of 195.35.

Infrared (IR) Spectroscopy

The IR spectrum of **N-Cyclohexyl-N-methylcyclohexanamine** would be characterized by the absence of N-H stretching bands (as it is a tertiary amine) and the presence of C-H stretching bands for the alkyl groups.

Applications in Research and Development

N-Cyclohexyl-N-methylcyclohexanamine and its synonyms are utilized in various fields, from industrial processes to fine chemical synthesis.

Catalyst in Organic Synthesis

It is employed as a catalyst in several organic reactions. For instance, it serves as a catalyst in the production of urethane foams, contributing to the stability and reactivity of the process.^[5] It has also been used as a base during Pd-catalyzed cyclization reactions and as a catalyst in O-phenylation of tertiary alcohols.^[12]

Building Block in Pharmaceutical and Agrochemical Synthesis

The unique structure of **N-Cyclohexyl-N-methylcyclohexanamine** makes it a valuable intermediate in the synthesis of more complex molecules. It is explored as a building block in drug development for creating compounds with potential therapeutic properties.^[9] Its derivatives have been investigated for applications in synthesizing antiviral and anti-inflammatory drugs. It also finds use in the agrochemical industry for the production of pesticides and herbicides.

Material Science

Due to its photophysical properties, derivatives of **N-Cyclohexyl-N-methylcyclohexanamine** are being explored for their use in optoelectronic materials, such as in solar energy collection and as luminescent materials.

Toxicology and Safety Information

A comprehensive understanding of the toxicological profile and safe handling procedures is paramount for researchers and professionals working with **N-Cyclohexyl-N-methylcyclohexanamine**.

Hazard Identification

- Acute Toxicity: It is harmful if swallowed and may be toxic in contact with skin.^[9] The oral LD50 in rats has been reported as 446 mg/kg.^[5]

- Skin Corrosion/Irritation: It is classified as causing severe skin burns and eye damage.[9]
- Respiratory Irritation: Vapors can irritate the eyes and respiratory tract.

Safe Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment:
 - Eye/Face Protection: Chemical safety goggles and/or a face shield are required.
 - Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing are necessary to prevent skin contact.
 - Respiratory Protection: If working with heated material or in a poorly ventilated area, a respirator with an appropriate cartridge for organic vapors should be used.

First Aid Measures

- In case of skin contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- If inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.

Analytical Methodologies

Accurate and reliable analytical methods are essential for quality control, reaction monitoring, and pharmacokinetic studies involving **N-Cyclohexyl-N-methylcyclohexanamine**.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a suitable technique for the analysis of this volatile compound. A non-polar capillary column, such as one with a 5% phenyl-methylpolysiloxane stationary phase, can be used for separation. The mass spectrometer allows for positive identification based on the fragmentation pattern and accurate quantification. For the analysis of related amines, a DB-1MS column with helium as the carrier gas has been reported.[4]

High-Performance Liquid Chromatography (HPLC)

For less volatile derivatives or for analyses in complex matrices, HPLC can be employed. Due to the lack of a strong chromophore, UV detection may not be sensitive. Alternative detection methods such as evaporative light scattering detection (ELSD) or mass spectrometry (LC-MS) would be more appropriate. For the analysis of similar aliphatic amines, which are polar and lack UV activity, methods using HILIC or mixed-mode chromatography with detectors like ELSD or MS have been developed.[13] Derivatization with a UV-active tag can also be a strategy to enhance detection by UV-Vis.

Conclusion

N-Cyclohexyl-N-methylcyclohexanamine is a versatile tertiary amine with a well-defined chemical profile and a growing range of applications. Its importance as a catalyst and a synthetic building block in the pharmaceutical and agrochemical industries is well-established. This guide has provided a detailed overview of its nomenclature, physicochemical properties, synthesis, applications, safety, and analytical methods. By consolidating this technical information, this document aims to serve as a valuable resource for scientists and researchers, facilitating safer and more efficient utilization of this important chemical compound.

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